

Application Notes and Protocols for the Quantification of Dodoviscin I

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Compound of Interest

Compound Name: *dodoviscin I*

Cat. No.: B594865

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Abstract

Dodoviscin I, a prenylated flavonoid isolated from *Dodonaea viscosa*, has garnered interest for its potential therapeutic properties. Accurate and precise quantification of this compound in plant extracts and biological matrices is crucial for research, quality control, and pharmacokinetic studies. This document provides detailed protocols for the quantification of **Dodoviscin I** using High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). As no specific validated method for **Dodoviscin I** exists in the public domain, the following protocols have been adapted from established and validated methods for structurally similar flavonoids, particularly kaempferol and its derivatives.

Introduction to Analytical Methodologies

The quantification of specific flavonoids like **Dodoviscin I** from complex matrices such as plant extracts requires robust and sensitive analytical techniques. The choice of method often depends on the required sensitivity, selectivity, and the available instrumentation.

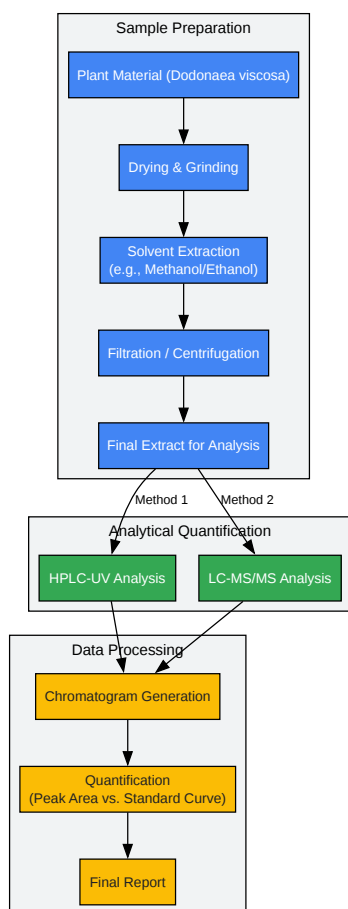
- High-Performance Liquid Chromatography (HPLC) coupled with a UV-Vis detector is a widely used technique for the quantification of flavonoids. It offers good resolution and sensitivity for compounds with chromophores, such as the flavonoid ring system. This method is cost-effective and suitable for routine quality control.

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) provides superior sensitivity and selectivity compared to HPLC-UV. By monitoring specific precursor-to-product ion transitions, LC-MS/MS can accurately quantify target analytes even at very low concentrations and in complex matrices, minimizing interferences.

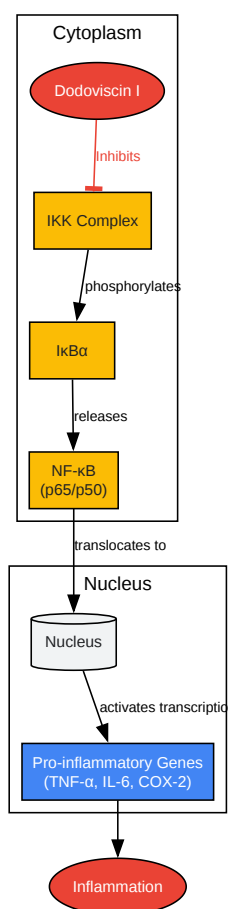
Experimental Workflow Overview

The general workflow for the quantification of **Dodoviscin I** from a plant source involves several key steps, from sample collection to data analysis.

Experimental Workflow for Dodoviscin I Quantification



Putative Anti-inflammatory Signaling Pathway for Dodoviscin I



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